

A Technical Guide to the Physical Properties of 2-(Trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **2-(Trifluoromethyl)benzaldehyde**. The information herein is intended to support researchers, scientists, and professionals in drug development by presenting key data, detailed experimental protocols, and logical workflows for the characterization of this important chemical intermediate.

Core Physical Properties

2-(Trifluoromethyl)benzaldehyde is a substituted aromatic aldehyde that serves as a versatile building block in the synthesis of pharmaceuticals and other specialty chemicals.^[1] Its physical characteristics are crucial for its handling, reaction setup, and purification. This compound typically appears as a clear, colorless to slightly yellow liquid.^{[1][2]} It is also noted to be air-sensitive, necessitating appropriate storage under an inert atmosphere in a dry, dark environment.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of **2-(Trifluoromethyl)benzaldehyde** based on available literature data.

Property	Value	Units	Conditions	References
Molecular Formula	C ₈ H ₅ F ₃ O	-	-	[1][3]
Molecular Weight	174.12	g/mol	-	[1][3][4]
Density	1.32	g/mL	at 25 °C	[3]
Boiling Point	70-71	°C	at 16 mmHg	[1][3]
Melting Point	-40	°C	-	[1][3]
Refractive Index	1.466	-	at 20 °C	[3][5]
Flash Point	61	°C	closed cup	
Solubility	Soluble in most organic solvents	-	-	[3]

Experimental Protocols

Detailed experimental procedures are essential for the verification and consistent measurement of the physical properties of chemical compounds. The following are standard methodologies that can be employed for the characterization of **2-(Trifluoromethyl)benzaldehyde**.

Determination of Density

Principle: The density of a liquid is the ratio of its mass to its volume. A pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is commonly used for precise density measurements.

Methodology:

- Clean and dry a pycnometer of a known volume (e.g., 10 mL) and determine its mass on an analytical balance.
- Fill the pycnometer with distilled water of a known temperature (e.g., 25 °C) and record the mass. The density of water at this temperature is known.

- Thoroughly dry the pycnometer and fill it with **2-(Trifluoromethyl)benzaldehyde**.
- Insert the stopper, allowing excess liquid to exit through the capillary. Ensure there are no air bubbles.
- Equilibrate the pycnometer and its contents to the desired temperature (25 °C) in a water bath.
- Dry the outside of the pycnometer and weigh it.
- Calculate the density using the formula: $\text{Density} = (\text{mass of substance}) / (\text{volume of substance})$. The volume can be precisely determined from the mass of the water and its known density.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For substances that may decompose at their atmospheric boiling point, distillation under reduced pressure is employed.

Methodology (Reduced Pressure):

- Assemble a vacuum distillation apparatus, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Place a small volume of **2-(Trifluoromethyl)benzaldehyde** and a boiling chip in the round-bottom flask.
- Connect the apparatus to a vacuum pump and a manometer to monitor the pressure.
- Slowly evacuate the system to the desired pressure (e.g., 16 mmHg).
- Begin heating the flask gently using a heating mantle.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Melting Point

Principle: The melting point is the temperature at which a solid transitions into a liquid. For substances that are liquid at room temperature, a cryostat is used to determine the freezing point, which is equivalent to the melting point.

Methodology:

- Place a small sample of **2-(Trifluoromethyl)benzaldehyde** in a small test tube.
- Insert a low-temperature thermometer or a thermocouple into the sample.
- Place the test tube in a cooling bath (e.g., dry ice/acetone or a cryostat).
- Slowly cool the sample while gently stirring.
- Record the temperature at which the first crystals appear and the temperature at which the substance completely solidifies. The equilibrium temperature between the solid and liquid phases is the freezing/melting point.

Measurement of Refractive Index

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

Methodology:

- Calibrate an Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **2-(Trifluoromethyl)benzaldehyde** to the prism.
- Close the prism and allow the sample to equilibrate to the desired temperature (20 °C) using the instrument's temperature control system.

- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.

Assessment of Solubility

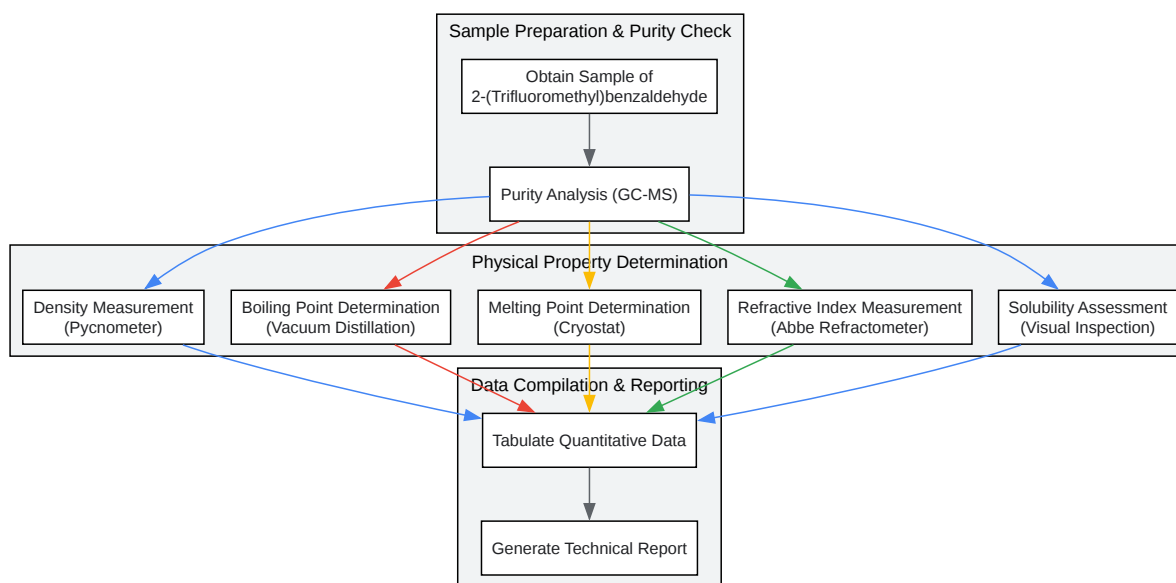
Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. A qualitative assessment can be performed by visual inspection.

Methodology (Qualitative):

- Add a small, measured amount of **2-(Trifluoromethyl)benzaldehyde** (e.g., 100 μ L) to a known volume of the solvent to be tested (e.g., 1 mL) in a clear vial.
- Vortex the mixture for 1 minute.
- Visually inspect the mixture against a well-lit background to check for any signs of undissolved droplets or phase separation.
- If the substance dissolves completely, it is considered soluble in that solvent under the tested conditions.
- Common organic solvents for testing include ethanol, methanol, acetone, dichloromethane, and dimethyl sulfoxide (DMSO).

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of **2-(Trifluoromethyl)benzaldehyde**.



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Caption: Experimental workflow for characterizing **2-(Trifluoromethyl)benzaldehyde**.

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